

Phenylglyoxylic Acid-d5 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Phenylglyoxylic Acid-d5

Cat. No.: B565220

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Technical Guide: Safe Handling of Phenylglyoxylic Acid-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and detailed handling precautions for **Phenylglyoxylic Acid-d5** (CAS No: 1217089-53-6). This deuterated analog of Phenylglyoxylic acid is primarily utilized as an internal standard in biomedical and toxicological research, particularly as a biomarker for exposure to compounds like ethylbenzene and styrene.^[1] While deuterated compounds are generally considered non-radioactive and safe for laboratory use, the inherent chemical properties of the parent molecule dictate the necessary safety and handling protocols.^[2]

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **Phenylglyoxylic Acid-d5** and its non-deuterated form for comparison.

Property	Phenylglyoxylic Acid-d5	Phenylglyoxylic Acid
CAS Number	1217089-53-6[1][3]	611-73-4[4]
Molecular Formula	C ₈ HD ₅ O ₃ [1][3]	C ₈ H ₆ O ₃ [5]
Molecular Weight	155.16 g/mol [1][3]	150.13 g/mol [6]
Appearance	Light Yellowish Beige Solid[7]	Off-white Solid[4][5]
Melting Point	62-64 °C[1]	60 - 69 °C[4]
Boiling Point	258.6 ± 13.0 °C at 760 mmHg[1]	No data available
Density	1.3 ± 0.1 g/cm ³ [1]	No data available
Flash Point	124.4 ± 16.3 °C[1]	No data available
Storage Temperature	2-8°C Refrigerator[7]	No specific recommendation, but cool, dry, well-ventilated place is advised.[5]

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **Phenylglyoxylic Acid-d5** is not readily available, the hazard profile is expected to be analogous to that of Phenylglyoxylic acid. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[5][8]

GHS Classification (based on Phenylglyoxylic Acid):

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)[6][8]
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)[6][8]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[6][8]

Hazard Statements:

- H315: Causes skin irritation.[5][6]

- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]

Signal Word: Warning[5]

Toxicological Information

The toxicological properties of **Phenylglyoxylic Acid-d5** have not been fully investigated.[4][8] However, studies on the non-deuterated Phenylglyoxylic acid in rats indicated that at high doses administered orally over three months, there was an increase in relative kidney weight.[9] Minor changes in the peripheral nerve myelin sheath and electroretinography were also observed in the highest dose group.[9] There were no gross signs of toxicity or changes in neurobehavior observed.[9]

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is essential when handling **Phenylglyoxylic Acid-d5**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles that comply with EN166 standards.[4]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin exposure.[4]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required. If dust is generated, use a NIOSH/MSHA-approved respirator.[5][8]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust inhalation.[10]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[5] Do not breathe dust.[8] Wash hands thoroughly after handling.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] Recommended storage is at 2-8°C.[7] Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4]

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[4][8] Seek immediate medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[8]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[4][8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water.[4][8]

Accidental Release Measures

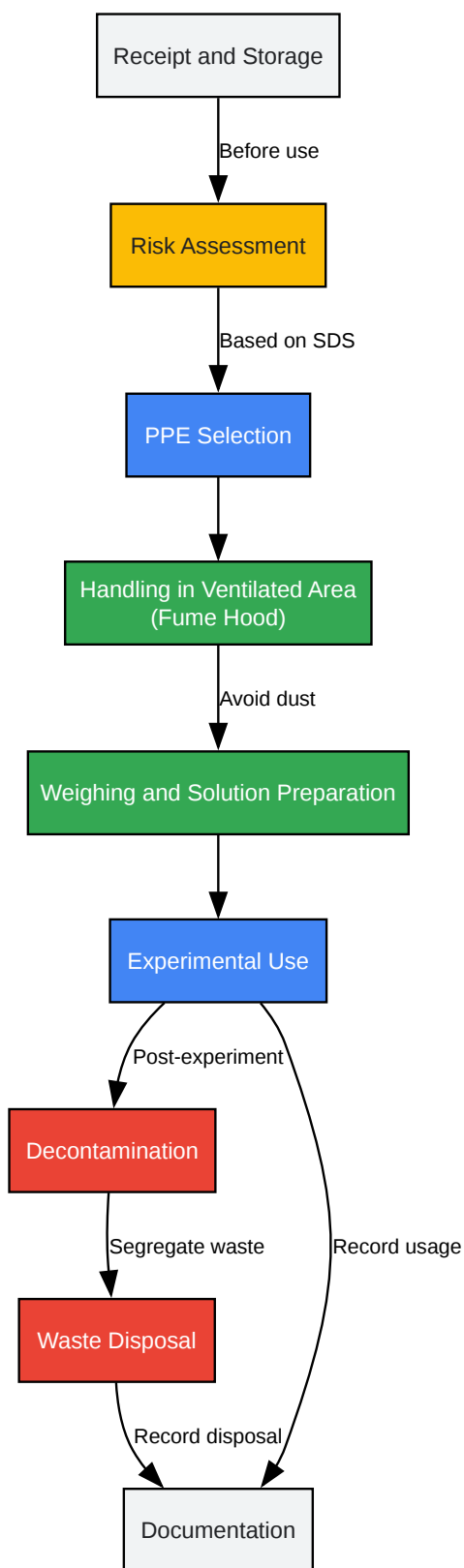
- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.[4]
- Spill Containment and Cleanup: Sweep up and shovel into a suitable container for disposal. Avoid generating dust.[4]

Disposal Considerations

- Dispose of this chemical in accordance with federal, state, and local regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4]

Workflow for Safe Handling of Phenylglyoxylic Acid-d5

The following diagram illustrates the logical workflow for the safe handling of **Phenylglyoxylic Acid-d5** in a research setting.



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Caption: Logical workflow for the safe handling of **Phenylglyoxylic Acid-d5**.

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References

- 1. Phenylglyoxylic Acid-d5 | CAS#:1217089-53-6 | Chemsrce [chemsrc.com]
- 2. Deuterated Compounds [simsonpharma.com]
- 3. scbt.com [scbt.com]
- 4. fishersci.com [fishersci.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. Phenylglyoxylic Acid | C₈H₆O₃ | CID 11915 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- 8. fishersci.dk [fishersci.dk]
- 9. Toxicity of the styrene metabolite, phenylglyoxylic acid, in rats after three months' oral dosing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. file.medchemexpress.com [file.medchemexpress.com]
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